

4-Methoxypyridine: A Technical Guide for Researchers

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Compound of Interest

Compound Name: 4-Methoxypyridine

Cat. No.: B045360

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An In-depth Technical Guide on the Core Properties, Synthesis, and Application of **4-Methoxypyridine** (CAS RN: 620-08-6) for Researchers, Scientists, and Drug Development Professionals.

This guide provides a comprehensive overview of **4-methoxypyridine**, a versatile heterocyclic compound with significant applications in organic synthesis and medicinal chemistry. The document details its chemical and physical properties, spectroscopic data, synthesis, and reactivity, with a focus on its utility as a building block for pharmacologically active molecules.

Core Chemical and Physical Properties

4-Methoxypyridine is a colorless to light yellow liquid at room temperature.^[1] Its fundamental properties are summarized in the table below, providing a quick reference for experimental planning. The pyridine ring's nitrogen atom imparts basicity, while the electron-donating methoxy group at the 4-position influences the molecule's reactivity and electronic properties.^[2]

Property	Value
CAS Number	620-08-6[3]
Molecular Formula	C ₆ H ₇ NO[1]
Molecular Weight	109.13 g/mol [1]
Appearance	Colorless to light yellow liquid[1]
Melting Point	4 °C[4]
Boiling Point	190-191 °C[4][5]
108-111 °C at 65 mmHg[6]	
Density	1.075 g/mL at 25 °C[6]
Refractive Index (n ²⁰ /D)	1.516 - 1.522[1][7]
pKa	6.58 (at 25 °C)[7]
Flash Point	74 °C (closed cup)[6]
Solubility	Slightly soluble in DMSO and Methanol.[3] Limited solubility in water.[8]

Spectroscopic Data

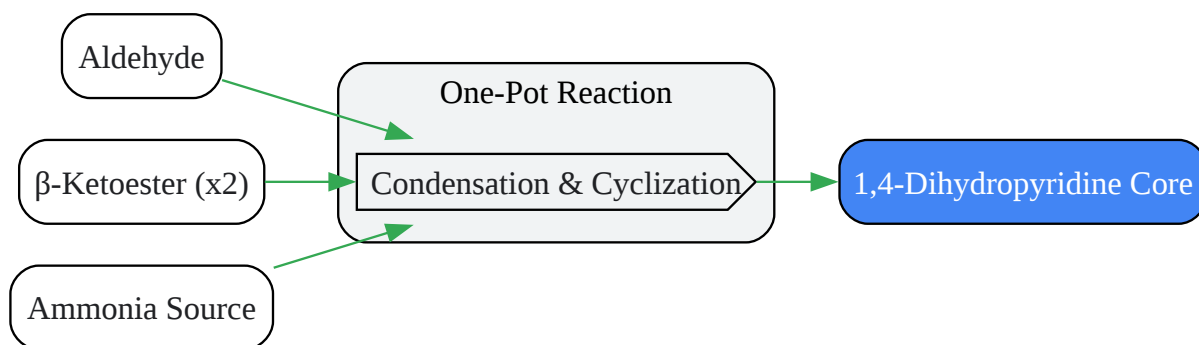
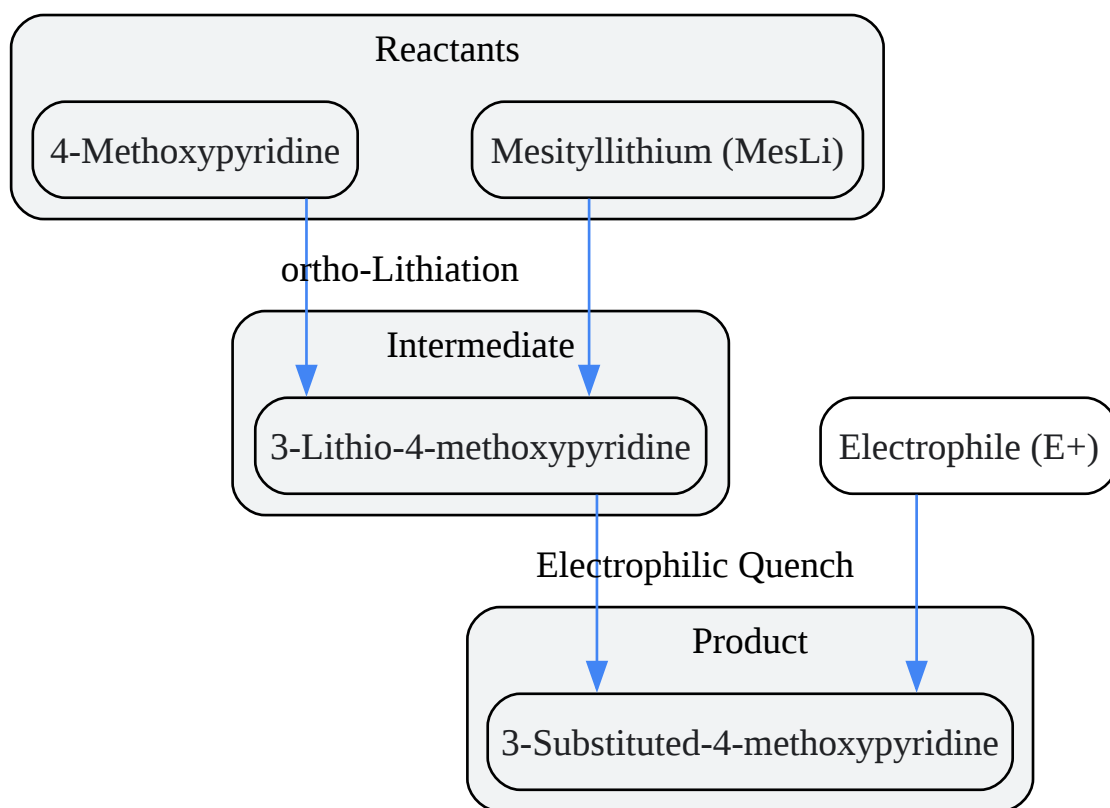
The structural identity of **4-methoxypyridine** can be confirmed through various spectroscopic techniques. Key spectral data are provided below.

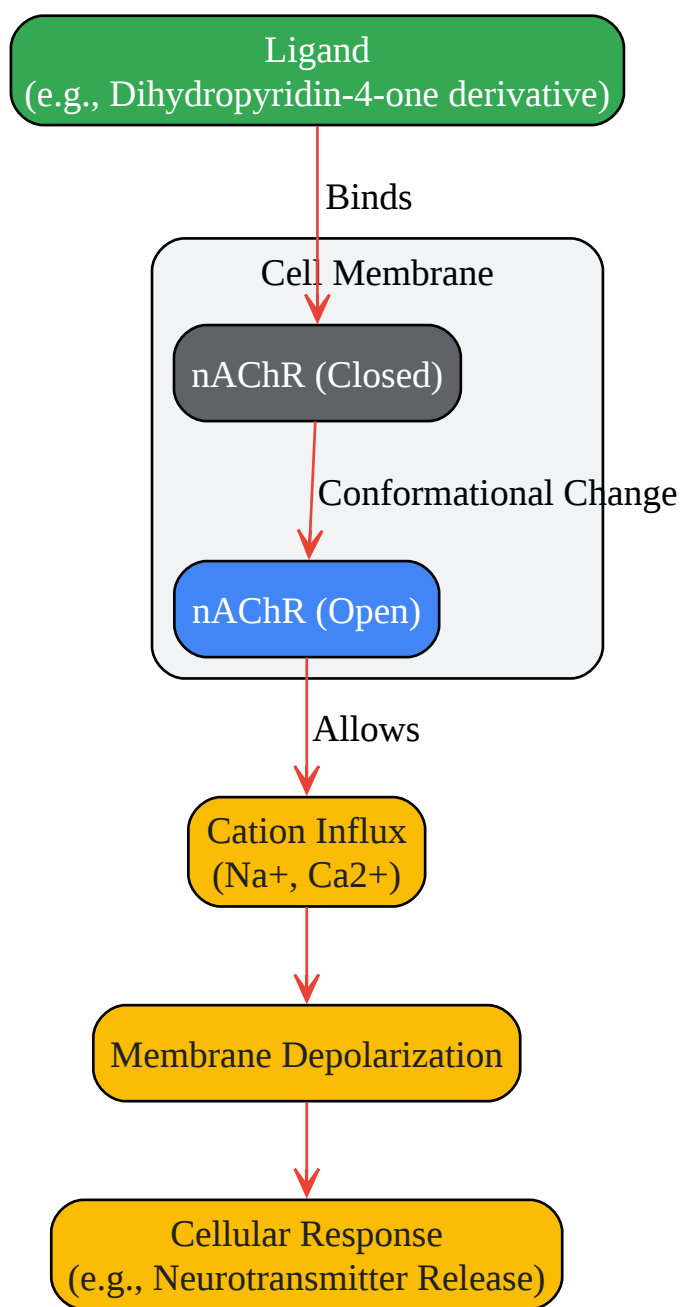
Spectroscopy	Data
¹ H NMR	Spectral data available.[4]
¹³ C NMR	Spectral data available.[1]
IR Spectroscopy	Spectral data available.[7]
Mass Spectrometry	Major peaks can be referenced in spectral databases.[9]

Synthesis and Reactivity

4-Methoxypyridine can be synthesized through several routes, including the nucleophilic substitution of 4-chloropyridine with sodium methoxide or the catalytic hydrogenation of **4-methoxypyridine-N-oxide**.[\[10\]](#)[\[11\]](#)

A key feature of its reactivity is the ability to undergo directed ortho-lithiation. The methoxy group directs deprotonation to the C-3 position, creating a versatile intermediate for the introduction of various functional groups. This is a powerful strategy for synthesizing substituted pyridine derivatives.[\[11\]](#)





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